

Fmoc-L-homoarginine Hydrochloride: A Technical Guide to its Solubility and Applications

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Compound of Interest

Compound Name: *Fmoc-L-homoarginine hydrochloride*

Cat. No.: *B15540783*

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Fmoc-L-homoarginine hydrochloride is a protected amino acid derivative crucial for the synthesis of peptides with modified arginine residues. The incorporation of homoarginine, a homolog of arginine, can influence the biological activity and metabolic stability of synthetic peptides. This technical guide provides an in-depth overview of the solubility characteristics of **Fmoc-L-homoarginine hydrochloride**, detailed experimental protocols for solubility determination, and a visualization of its role in solid-phase peptide synthesis and relevant biological pathways.

Solubility Data

Quantitative solubility data for **Fmoc-L-homoarginine hydrochloride** is not extensively documented in publicly available literature. Solubility is often determined empirically and can be influenced by factors such as purity, crystalline form, and the presence of additives. However, based on general knowledge of Fmoc-protected amino acids and available information, a qualitative summary of its solubility in common laboratory solvents is presented below.

Solvent	Qualitative Solubility	Notes
Dimethylformamide (DMF)	Soluble	A common solvent for solid-phase peptide synthesis (SPPS), and Fmoc-protected amino acids are generally soluble in it.
N-Methyl-2-pyrrolidone (NMP)	Soluble	Another polar aprotic solvent frequently used in SPPS with good solubilizing properties for Fmoc-amino acids.
Water	Sparingly Soluble to Insoluble	The hydrophobic Fmoc group significantly reduces aqueous solubility. The hydrochloride salt form may slightly improve solubility compared to the free acid. L-Homoarginine hydrochloride itself is soluble in water.
Dichloromethane (DCM)	Sparingly Soluble to Insoluble	While used in SPPS, the polarity of DCM may not be sufficient to dissolve Fmoc-L-homoarginine hydrochloride effectively.
Dimethyl sulfoxide (DMSO)	Soluble	A strong polar aprotic solvent capable of dissolving a wide range of organic compounds.

Experimental Protocol: Determination of Solubility

The following is a general protocol for determining the solubility of **Fmoc-L-homoarginine hydrochloride** in a given solvent. This method is based on the principle of preparing a saturated solution and quantifying the dissolved solute.

Materials:

- **Fmoc-L-homoarginine hydrochloride**
- Solvent of interest (e.g., DMF, NMP, water)
- Vials with screw caps
- Analytical balance
- Vortex mixer
- Thermostatic shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes

Procedure:

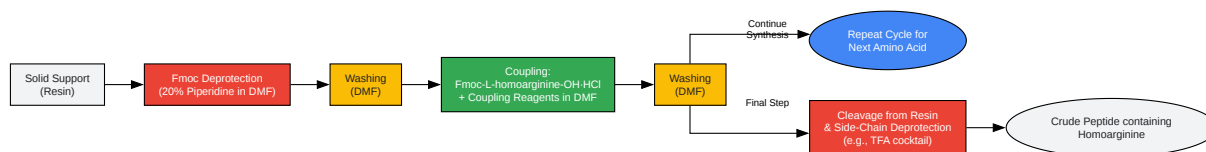
- Preparation of a Saturated Solution:
 - Add an excess amount of **Fmoc-L-homoarginine hydrochloride** to a known volume of the solvent in a vial. The excess solid should be clearly visible.
 - Seal the vial tightly to prevent solvent evaporation.
 - Agitate the mixture vigorously using a vortex mixer for 1-2 minutes.
 - Place the vial in a thermostatic shaker set at a constant temperature (e.g., 25 °C) and shake for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
 - After the equilibration period, centrifuge the vial at a high speed to pellet the undissolved solid.
 - Carefully withdraw a known volume of the clear supernatant without disturbing the solid pellet.

- Quantification of Dissolved Solute:
 - Prepare a series of standard solutions of **Fmoc-L-homoarginine hydrochloride** of known concentrations in the same solvent.
 - Analyze the standard solutions and the supernatant sample by HPLC. The Fmoc group has a strong UV absorbance, typically monitored at around 265 nm or 301 nm.
 - Construct a calibration curve by plotting the peak area from the HPLC chromatograms of the standard solutions against their corresponding concentrations.
 - Determine the concentration of **Fmoc-L-homoarginine hydrochloride** in the supernatant sample by interpolating its peak area on the calibration curve.
- Calculation of Solubility:
 - The solubility is expressed as the concentration of the saturated solution (e.g., in mg/mL or mol/L).

Visualizations

Solid-Phase Peptide Synthesis (SPPS) Workflow

The following diagram illustrates the key steps in solid-phase peptide synthesis utilizing **Fmoc-L-homoarginine hydrochloride**.

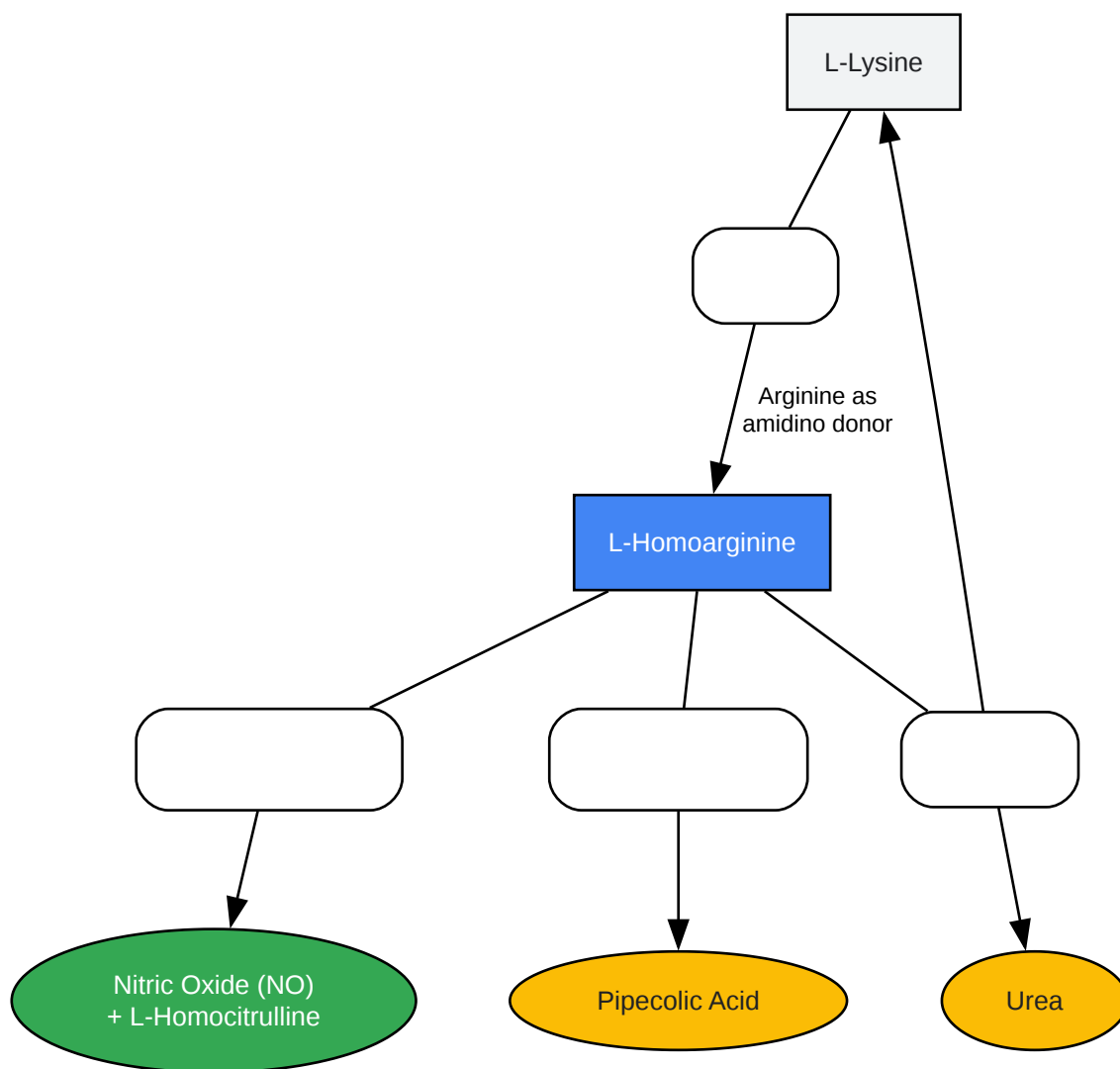


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Caption: Workflow of Solid-Phase Peptide Synthesis using **Fmoc-L-homoarginine hydrochloride**.

Metabolic Pathway of L-Homoarginine

This diagram outlines the primary metabolic pathways involving L-homoarginine.



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Caption: Metabolic pathways of L-homoarginine.

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